Bifenox-d3: A Technical Guide for Analytical Applications

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Compound of Interest

Compound Name:	*Bifenox-d3*
Cat. No.:	*B12410650*

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This technical guide provides an in-depth overview of **Bifenox-d3**, a deuterated analog of the herbicide Bifenox. It is primarily intended for use as an internal standard in analytical methodologies for the accurate quantification of Bifenox in various matrices. This document compiles essential technical data, a detailed experimental protocol for its application, and a visual representation of the analytical workflow.

Core Compound Information

Bifenox-d3 is a stable, isotopically labeled form of Bifenox, where three hydrogen atoms on the dichlorophenoxy ring have been replaced with deuterium. This modification results in a molecule with a higher mass, allowing it to be distinguished from the unlabeled Bifenox by mass spectrometry, while maintaining nearly identical chemical and physical properties. This makes it an ideal internal standard for correcting variations in sample preparation and instrument response.

Physicochemical and Analytical Data

The following table summarizes the key quantitative data for **Bifenox-d3**.

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Property	Value	Reference
CAS Number	2733718-91-5	[1]
Molecular Formula	$C_{14}H_6D_3Cl_2NO_5$	[2]
Molecular Weight	345.15 g/mol	[2]
Synonyms	Methyl 5-(2,4-dichloro-3,5,6-trideuteriophenoxy)-2-nitrobenzoate, D3-Bifenox	
Storage Temperature	-20°C	
Solubility	DMSO (Slightly), Ethyl Acetate (Slightly)	

Experimental Protocol: Quantification of Bifenox in Water Samples using LC-MS/MS with **Bifenox-d3** Internal Standard

This section details a comprehensive protocol for the analysis of Bifenox in water samples, employing **Bifenox-d3** as an internal standard for accurate quantification by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Preparation of Standard Solutions

- Bifenox Stock Solution (1 mg/mL): Accurately weigh 10 mg of Bifenox analytical standard and dissolve it in 10 mL of methanol.
- **Bifenox-d3** Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh 1 mg of **Bifenox-d3** and dissolve it in 1 mL of methanol.
- Working Standard Solutions: Prepare a series of calibration standards by serially diluting the Bifenox stock solution with a mixture of acetonitrile and water (1:1, v/v) to achieve concentrations ranging from 0.1 ng/mL to 100 ng/mL.

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- Internal Standard Spiking Solution (10 ng/mL): Dilute the **Bifenox-d3** IS stock solution with the acetonitrile/water mixture to a final concentration of 10 ng/mL.

Sample Preparation (Solid-Phase Extraction - SPE)

- Sample Collection: Collect 500 mL of the water sample in a clean glass container.
- Fortification: Add a known amount of Bifenox standard solution to a subset of samples for recovery studies (quality control).
- Internal Standard Addition: Add 50 µL of the 10 ng/mL **Bifenox-d3** internal standard spiking solution to each 500 mL water sample.
- SPE Cartridge Conditioning: Condition a C18 SPE cartridge (500 mg, 6 mL) by passing 5 mL of methanol followed by 5 mL of deionized water.
- Sample Loading: Pass the water sample through the conditioned SPE cartridge at a flow rate of approximately 5 mL/min.
- Cartridge Washing: Wash the cartridge with 5 mL of deionized water to remove interfering substances.
- Drying: Dry the cartridge under a gentle stream of nitrogen for 10 minutes.
- Elution: Elute the retained analytes with 10 mL of acetonitrile.
- Concentration: Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitution: Reconstitute the residue in 1 mL of the mobile phase (see LC-MS/MS parameters below).

LC-MS/MS Analysis

- Instrumentation: A high-performance liquid chromatograph coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- LC Parameters:

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- Column: C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 2.6 µm).
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient:
  - 0-1 min: 10% B
  - 1-8 min: 10-90% B
  - 8-10 min: 90% B
  - 10.1-12 min: 10% B (re-equilibration)
- Flow Rate: 0.3 mL/min.
- Injection Volume: 10 µL.

- MS/MS Parameters (Multiple Reaction Monitoring - MRM):
  - Ionization Mode: Negative Electrospray Ionization (ESI-).
  - MRM Transitions:

Analyte	Precursor Ion (m/z)	Product Ion (m/z) - Quantifier	Product Ion (m/z) - Qualifier
Bifenox	340.0	309.0	281.0
Bifenox-d3	343.0	312.0	284.0

Data Analysis and Quantification

- Calibration Curve: Construct a calibration curve by plotting the ratio of the peak area of Bifenox to the peak area of **Bifenox-d3** against the concentration of the Bifenox calibration standards.

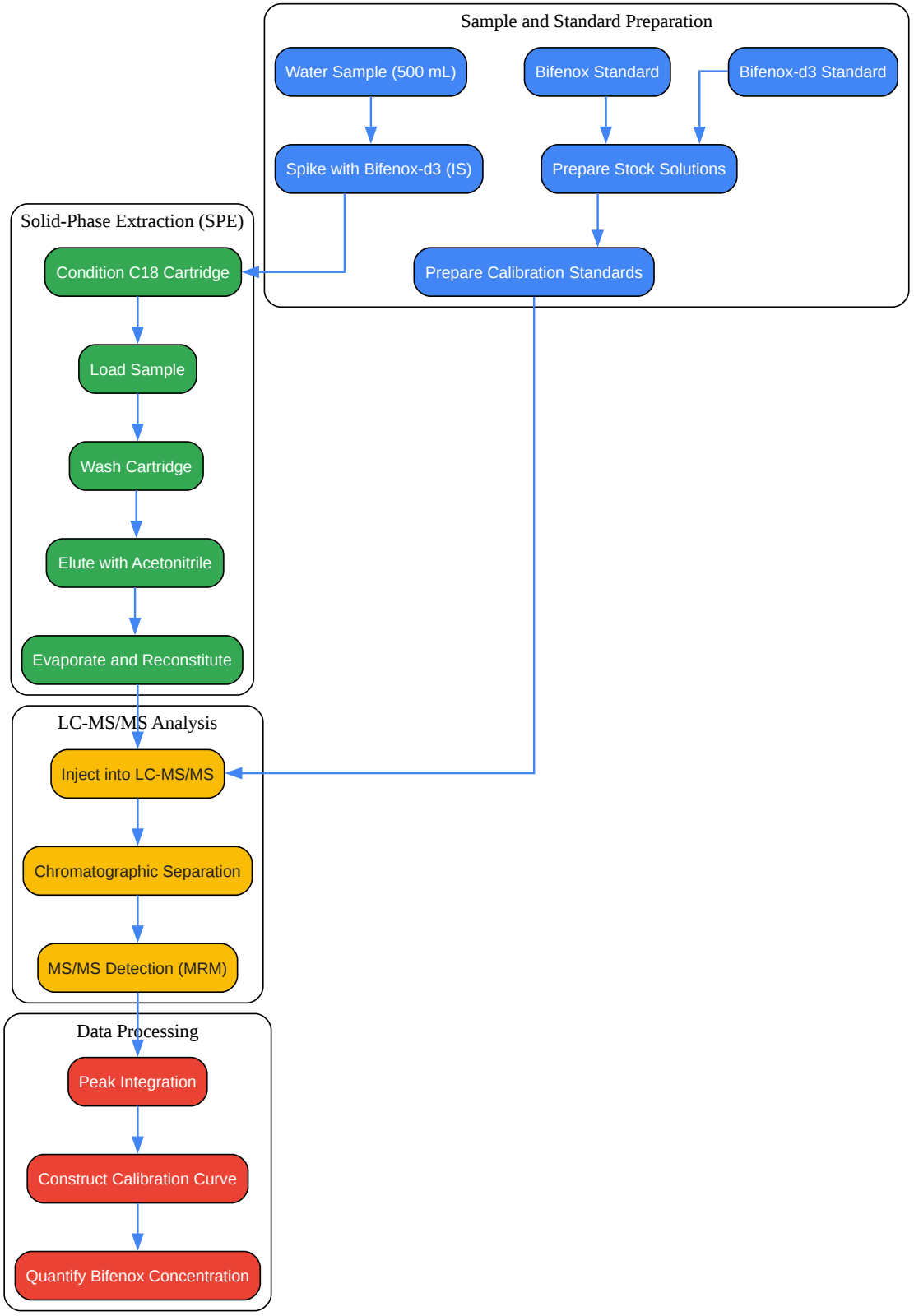
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- Quantification: Determine the concentration of Bifenox in the samples by interpolating the peak area ratio of the sample from the calibration curve.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the analytical workflow for the quantification of Bifenox using **Bifenox-d3** as an internal standard.

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Caption: Analytical workflow for Bifenox quantification.

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